

In-Depth Technical Guide to the Fundamental Properties of Ethyl Glycolate

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Compound of Interest

Compound Name: Ethyl glycolate

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Introduction

Ethyl glycolate (ethyl 2-hydroxyacetate), a simple α -hydroxy ester, is a versatile building block in organic synthesis, finding significant application in the pharmaceutical and agrochemical industries.[1][2] Its bifunctional nature, possessing both a hydroxyl and an ester group, allows for a variety of chemical transformations, making it a valuable intermediate in the synthesis of more complex molecules.[2] This guide provides a comprehensive overview of the fundamental chemical and physical properties of **ethyl glycolate**, detailed experimental protocols for its synthesis, and key safety information.

Chemical and Physical Properties

Ethyl glycolate is a clear, colorless liquid with a characteristic sweet, ethereal odor.[3] It is highly soluble in water and polar organic solvents.[3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Ethyl Glycolate**

Property	Value	Reference(s)
Molecular Formula	C4H8O3	[2]
Molecular Weight	104.10 g/mol	[2]
CAS Number	623-50-7	[4]
Appearance	Clear, colorless liquid	[5][6]
Odor	Sweet, ethereal	[3]
Boiling Point	158-159 °C	[5]
Density	1.1 g/mL at 25 °C	
Flash Point	62 °C (143.6 °F)	[5][7]
Solubility	Very soluble in water, alcohols, acetone, acetates. Slightly soluble in ethyl ether. Sparingly soluble in hydrocarbon solvents.	[3]
Refractive Index (n _{20/D})	1.419	

Spectroscopic Data

The structural elucidation of **ethyl glycolate** is supported by various spectroscopic techniques. Key data from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy are summarized below.

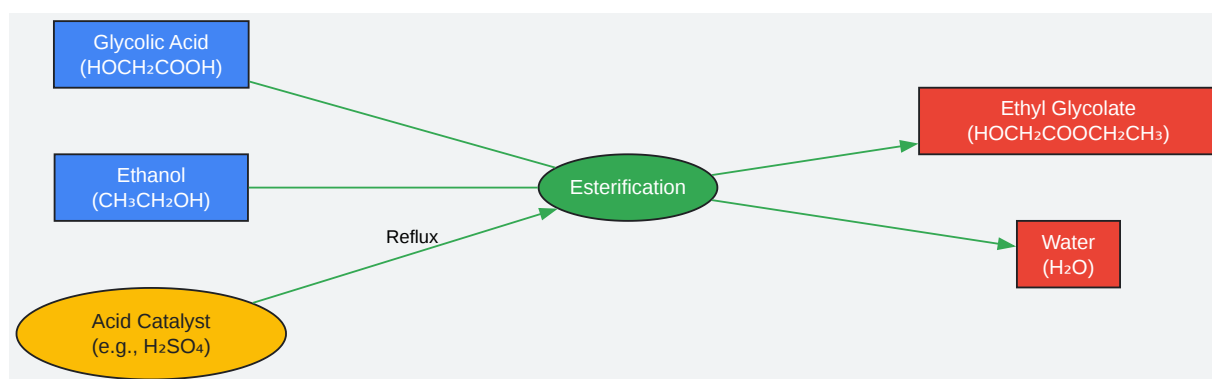
Table 2: Spectroscopic Data for **Ethyl Glycolate**

Technique	Data
^1H NMR	δ (ppm): 1.29 (t, 3H, CH_3), 3.1 (br s, 1H, OH), 4.16 (s, 2H, OCH_2), 4.24 (q, 2H, COOCH_2)
^{13}C NMR	δ (ppm): 14.1 (CH_3), 60.8 (OCH_2), 61.5 (COOCH_2), 172.5 (C=O)
Mass Spec. (EI)	Key m/z values: 104 (M^+), 75, 59, 45, 31 (base peak), 29.[4]
Infrared (IR)	Key absorption peaks (cm^{-1}): 3450 (br, O-H stretch), 2980 (C-H stretch), 1740 (s, C=O ester stretch), 1210, 1090 (C-O stretch).[8][9]

Synthesis and Reactions

Synthesis of Ethyl Glycolate via Fischer Esterification

A common and straightforward method for the synthesis of **ethyl glycolate** is the Fischer esterification of glycolic acid with ethanol, using an acid catalyst.[3]



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Caption: Fischer Esterification of Glycolic Acid.

Experimental Protocol: Fischer Esterification of Glycolic Acid

Materials:

- Glycolic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Brine (saturated NaCl aqueous solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Distilled water

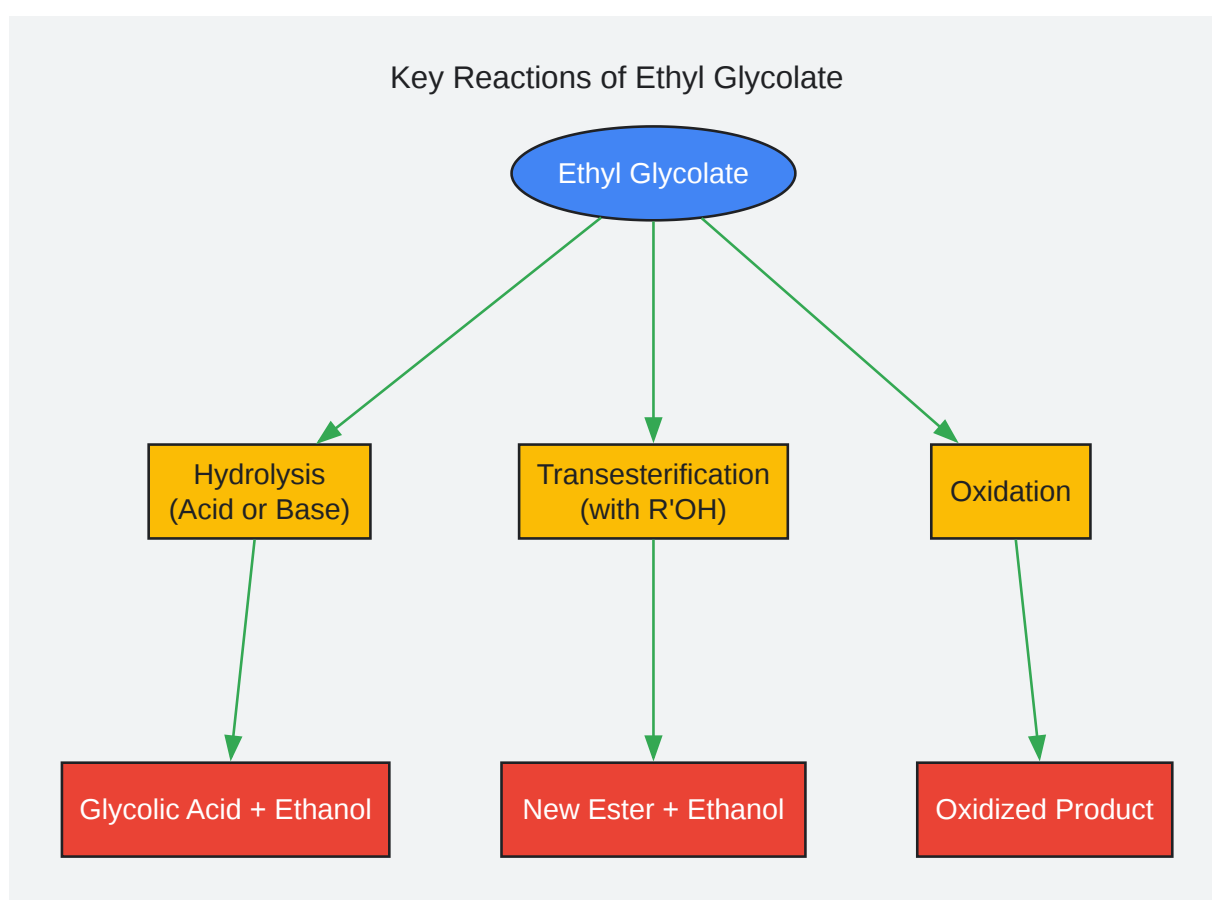
Procedure:

- To a solution of glycolic acid in an excess of anhydrous ethanol, cautiously add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol under reduced pressure using a rotary evaporator.
- To the residue, add a mixture of water and ethyl acetate.
- Separate the organic layer and wash it sequentially with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic phase over anhydrous sodium sulfate and filter.

- Remove the solvent (ethyl acetate) using a rotary evaporator to yield the crude **ethyl glycolate**.
- Purify the crude product by vacuum distillation to obtain pure **ethyl glycolate**.

Key Reactions of Ethyl Glycolate

Ethyl glycolate can undergo a variety of reactions, including hydrolysis, transesterification, and oxidation, making it a versatile intermediate.[3]



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Caption: Common Reactions of **Ethyl Glycolate**.

Safety and Handling

Ethyl glycolate is considered an irritant and requires careful handling to avoid exposure.[5][6]

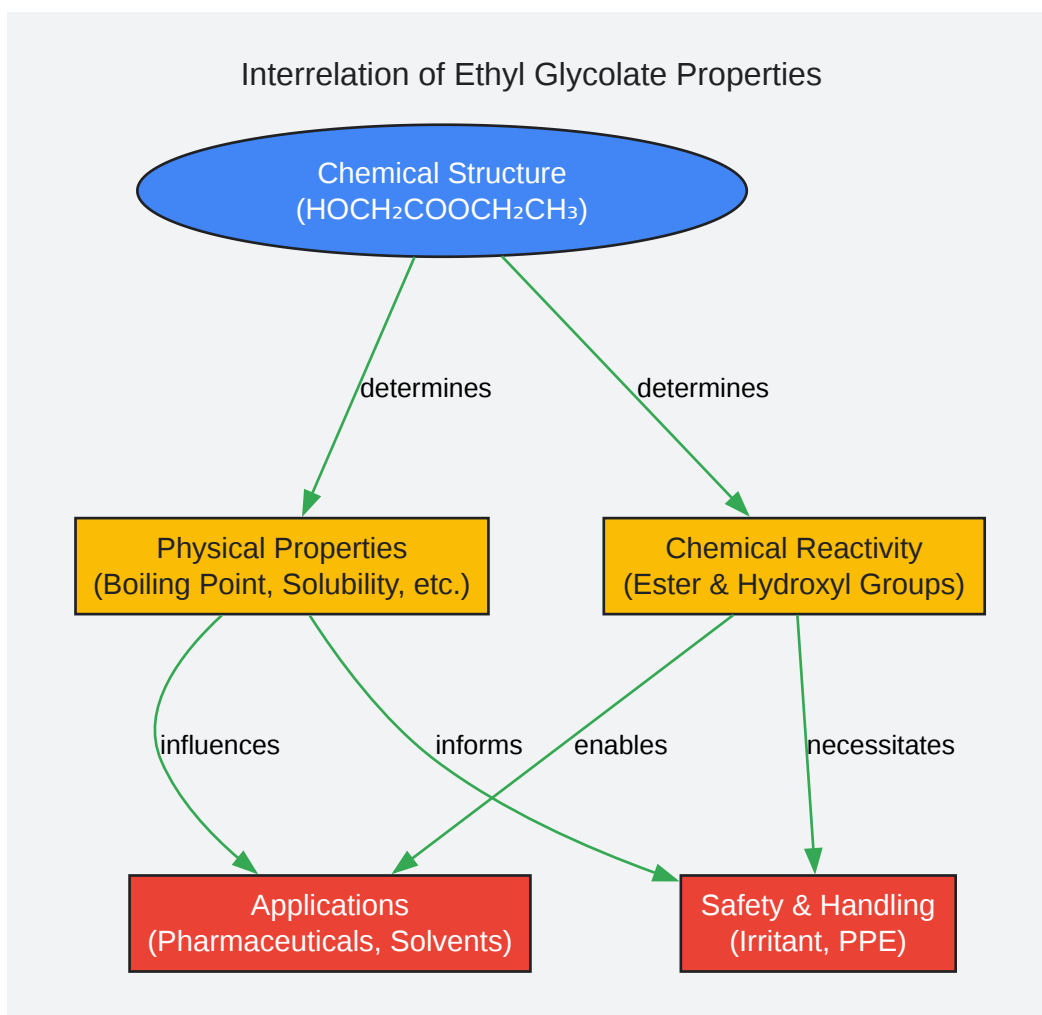
Key safety information is summarized in Table 3.

Table 3: Safety and Toxicology Data for **Ethyl Glycolate**

Hazard Category	Information	Reference(s)
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[4][7]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][7]
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves, and a lab coat are recommended. Work in a well-ventilated area or under a chemical fume hood.	[5]
Storage	Keep in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and flame.	[5]
Incompatibilities	Strong oxidizing agents, strong bases.	[5]

Logical Relationships of Properties

The fundamental properties of **ethyl glycolate** are interconnected and dictate its applications and handling requirements.



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Caption: Property Relationships of **Ethyl Glycolate**.

Conclusion

Ethyl glycolate is a valuable chemical intermediate with a well-defined set of physical, chemical, and spectroscopic properties. Its synthesis via Fischer esterification is a robust and scalable method. A thorough understanding of its reactivity and safety profile is crucial for its effective and safe utilization in research and development, particularly within the pharmaceutical and agrochemical sectors. The data and protocols presented in this guide serve as a comprehensive resource for professionals working with this versatile molecule.

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